

What are the chemical properties of tert-Butyl (cyanomethyl)(methyl)carbamate?

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A Technical Guide to tert-Butyl (cyanomethyl) (methyl)carbamate

Abstract: This technical document provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **tert-Butyl (cyanomethyl)(methyl)carbamate** (CAS No. 180976-09-4). It is intended for researchers, chemists, and professionals in the field of drug development and organic synthesis. This guide details the compound's physicochemical characteristics, provides a representative experimental protocol for its preparation, and explores its utility as a synthetic intermediate. All quantitative data is presented in tabular format for clarity, and key chemical transformations are visualized using process-flow diagrams.

Compound Identification and Overview

Tert-Butyl (cyanomethyl)(methyl)carbamate is a carbamate derivative widely utilized as a building block and intermediate in organic synthesis.[1] Its structure incorporates a nitrile functional group and a tert-butoxycarbonyl (Boc) protected secondary amine, making it a versatile reagent for the introduction of a methylaminoacetonitrile moiety in the synthesis of more complex molecules, including pharmaceuticals, pesticides, and dyes.[1] The Boc protecting group allows for selective deprotection under acidic conditions, while the nitrile group offers a handle for various chemical transformations, such as reduction to a primary amine.



Identifier	Value
CAS Number	180976-09-4[2]
IUPAC Name	tert-butyl (cyanomethyl)(methyl)carbamate
Molecular Formula	C ₈ H ₁₄ N ₂ O ₂ [2]
Molecular Weight	170.21 g/mol [2]
SMILES	CC(C)(C)OC(=O)N(C)CC#N[2]
InChI Key	AXNPHDXTYKKHSJ-UHFFFAOYSA-N
Synonyms	N-(cyanomethyl)-N-methylcarbamic acid tert- butyl ester, 2-[Boc(methyl)amino]acetonitrile[1] [2]

Physicochemical Properties

The compound is typically supplied as a liquid with a purity of 97% or greater.[2] Proper storage involves keeping it in a tightly sealed container in a dry, room-temperature environment.

Property	Value	Source(s)
Physical Form	Liquid	
Boiling Point	59-60 °C @ 0.2 Torr	[1]
Purity	≥97%	[2]
Storage	Sealed in dry, room temperature	
Topological Polar Surface Area (TPSA)	53.33 Ų	[2]
LogP (Computed)	1.37688	[2]
Hydrogen Bond Acceptors	3	[2]
Hydrogen Bond Donors	0	[2]



Synthesis and Experimental Protocols

While specific literature detailing the synthesis of **tert-Butyl (cyanomethyl)(methyl)carbamate** is not readily available, a standard and reliable method is the Boc-protection of the corresponding secondary amine, N-methylaminoacetonitrile. This is a common transformation in organic chemistry.[3]

Representative Protocol: Synthesis via Boc-Protection

Objective: To synthesize **tert-Butyl** (**cyanomethyl**)(**methyl**)**carbamate** from N-methylaminoacetonitrile and di-tert-butyl dicarbonate (Boc₂O).

Materials:

- N-methylaminoacetonitrile
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (NEt₃) or N,N-Diisopropylethylamine (DIPEA)
- · Dichloromethane (DCM), anhydrous
- Saturated agueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask, magnetic stirrer, addition funnel, separatory funnel

Procedure:

- To a solution of N-methylaminoacetonitrile (1.0 eq) in anhydrous dichloromethane (DCM) in a round-bottom flask cooled to 0 °C in an ice bath, add triethylamine (1.2 eq).
- Stir the mixture under an inert atmosphere (e.g., nitrogen or argon).
- Add a solution of di-tert-butyl dicarbonate (1.1 eq) in DCM dropwise via an addition funnel over 30 minutes, maintaining the temperature at 0 °C.



- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 12-18 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water. Transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with saturated aqueous NaHCO₃ solution and brine.
- Dry the separated organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product, **tert-Butyl (cyanomethyl)(methyl)carbamate**, can be purified by flash column chromatography on silica gel if necessary.

Diagram 1: General workflow for the synthesis of the title compound.

Reactivity and Synthetic Applications

The synthetic utility of **tert-Butyl (cyanomethyl)(methyl)carbamate** stems from the distinct reactivity of its two primary functional groups. This dual functionality allows for its use in divergent synthetic pathways, making it a valuable intermediate for drug development professionals.

- Boc Group Deprotection: The tert-butoxycarbonyl group is a robust protecting group that is stable to a wide range of reaction conditions but can be readily cleaved under acidic conditions. Treatment with strong acids like trifluoroacetic acid (TFA) in a solvent such as DCM efficiently removes the Boc group to liberate the secondary amine, Nmethylaminoacetonitrile hydrochloride or trifluoroacetate salt. This unmasked amine can then participate in subsequent reactions like amide bond formation or reductive amination.
- Nitrile Group Reduction: The nitrile functionality can be chemically reduced to a primary amine. Common reagents for this transformation include lithium aluminum hydride (LiAlH₄) in an ethereal solvent like THF, or catalytic hydrogenation using hydrogen gas (H₂) over a metal catalyst such as Raney Nickel (Ra-Ni). This reaction converts the cyanomethyl moiety into an aminoethyl group, yielding tert-Butyl (2-aminoethyl)(methyl)carbamate, a protected diamine scaffold of significant interest in medicinal chemistry.



Diagram 2: Key reactivity pathways and synthetic utility of the title compound.

Safety and Handling

Tert-Butyl (cyanomethyl)(methyl)carbamate is classified as an irritant and requires careful handling to avoid exposure.[1] All work should be conducted in a well-ventilated area, preferably a fume hood, while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves and safety goggles.[1] The compound should be stored away from sources of ignition and strong oxidizing agents.[1]

Safety Aspect	Information	Source(s)
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	
Precautionary Statements	P261: Avoid breathing vapors/mist.P305+P351+P338 : IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
General Handling	Avoid contact with skin, eyes, and respiratory tract.	[1]

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References



- 1. biosynce.com [biosynce.com]
- 2. chemscene.com [chemscene.com]
- 3. Carbamate synthesis by amination (carboxylation) or rearrangement [organicchemistry.org]
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